

Application Notes and Protocols for Tetraamylammonium Chloride in Catalysis

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Compound of Interest

Compound Name: *Tetraamylammonium chloride*

CAS No.: 4965-17-7

Cat. No.: B1203234

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Disclaimer: **Tetraamylammonium chloride** (TAAC) is not a commonly cited phase transfer catalyst in the scientific literature. Therefore, "standard" concentrations are not readily available. The following application notes and protocols are based on the general principles of phase transfer catalysis and data extrapolated from more frequently used tetraalkylammonium salts with similar lipophilicity, such as Tetrabutylammonium chloride (TBAC) and Tetrahexylammonium chloride (THAC). Researchers should treat these recommendations as a starting point for optimization.

Introduction to Tetraamylammonium Chloride as a Phase Transfer Catalyst

Tetraamylammonium chloride (TAAC) is a quaternary ammonium salt that can function as a phase transfer catalyst (PTC). PTCs facilitate the transfer of a reactant from one phase into another where the reaction can occur. Typically, this involves transferring an aqueous-soluble reactant into an organic phase. The lipophilic tetraamylammonium cation forms an ion pair with the reactant anion, allowing it to dissolve in the organic solvent and react with the organic-soluble substrate.

The effectiveness of a tetraalkylammonium salt as a PTC is largely dependent on the length of the alkyl chains. Longer chains, such as the amyl groups in TAAC, increase the catalyst's lipophilicity, enhancing its solubility in organic solvents. This property makes TAAC a potentially suitable catalyst for reactions involving non-polar organic phases.

Key Applications in Catalysis

While specific examples for TAAC are scarce, analogous tetraalkylammonium salts are widely used in various organic reactions, including:

- **Nucleophilic Substitution Reactions:** Facilitating reactions between an organic halide and an inorganic nucleophile (e.g., cyanide, azide, hydroxide).
- **Alkylation Reactions:** Catalyzing the alkylation of active methylene compounds, phenols, and amines.
- **Oxidation Reactions:** Aiding the oxidation of organic compounds using inorganic oxidizing agents like potassium permanganate or potassium dichromate.
- **Polymerization Reactions:** Acting as an initiator or co-catalyst in certain polymerization processes.

Physicochemical Properties and Handling

Property	Value
Chemical Formula	C ₂₀ H ₄₄ NCl
Molecular Weight	334.02 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in many organic solvents, limited solubility in water.
Storage	Store in a cool, dry place away from incompatible materials. Keep container tightly closed.
Safety	Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust.

Comparative Catalyst Concentrations

The optimal concentration of a phase transfer catalyst is reaction-dependent and typically ranges from 0.1 to 10 mol% relative to the limiting reactant. The following table provides typical concentration ranges for commonly used tetraalkylammonium chlorides, which can serve as a guide for optimizing reactions with TAAC.

Catalyst	Typical Mol% Range	Notes
Tetrabutylammonium Chloride (TBAC)	1 - 10 mol%	A versatile and widely used PTC.
Tetrahexylammonium Chloride (THAC)	0.5 - 5 mol%	More lipophilic than TBAC, often more effective in non-polar solvents.
Tetraamylammonium Chloride (TAAC)	(estimated) 0.5 - 10 mol%	Expected to have lipophilicity between TBAC and THAC. Empirical optimization is crucial.

Experimental Protocol: Phase Transfer Catalyzed Nucleophilic Substitution (Illustrative Example)

This protocol describes a general procedure for the nucleophilic substitution of an alkyl halide using an inorganic salt under phase transfer catalysis conditions, adapted for the use of TAAC.

Reaction: $R-X$ (org) + $M-Nu$ (aq) $\xrightarrow{\text{TAAC}}$ $R-Nu$ (org) + $M-X$ (aq)

Materials:

- Alkyl halide (e.g., 1-bromooctane)
- Inorganic nucleophile (e.g., sodium cyanide)
- **Tetraammonium chloride (TAAC)**
- Organic solvent (e.g., toluene, dichloromethane)
- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Standard workup and purification equipment (e.g., rotary evaporator, chromatography supplies)

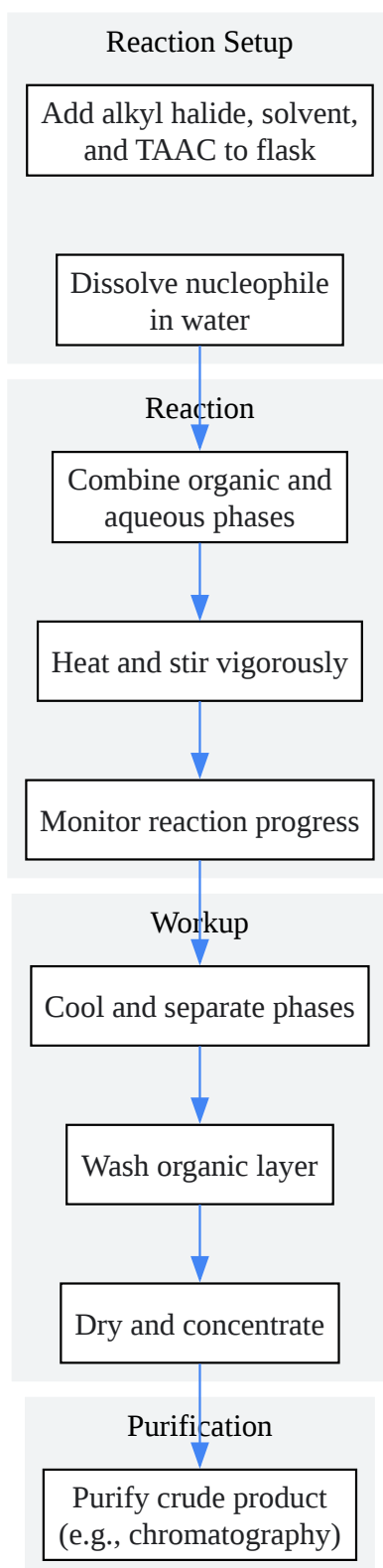
Procedure:

- Reaction Setup:
 - To a round-bottom flask equipped with a magnetic stir bar and reflux condenser, add the alkyl halide (1.0 eq), the organic solvent (e.g., 5 mL per mmol of alkyl halide), and

Tetraamylammonium chloride (0.01 - 0.10 eq, start with 0.05 eq).

- In a separate beaker, dissolve the inorganic nucleophile (1.2 - 2.0 eq) in deionized water.
- Reaction Execution:
 - Begin vigorous stirring of the organic phase in the reaction flask.
 - Add the aqueous solution of the nucleophile to the reaction flask.
 - Heat the biphasic mixture to the desired reaction temperature (e.g., 50-100 °C) with continued vigorous stirring. The efficiency of phase transfer catalysis is highly dependent on the interfacial area, which is maximized by rapid stirring.
 - Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, LC-MS).
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Separate the organic and aqueous layers.
 - Wash the organic layer with water and then with brine to remove the catalyst and any remaining inorganic salts.
 - Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄, MgSO₄).
 - Filter off the drying agent and concentrate the organic phase using a rotary evaporator.
- Purification:
 - Purify the crude product by an appropriate method, such as column chromatography or distillation.

Experimental Workflow Diagram

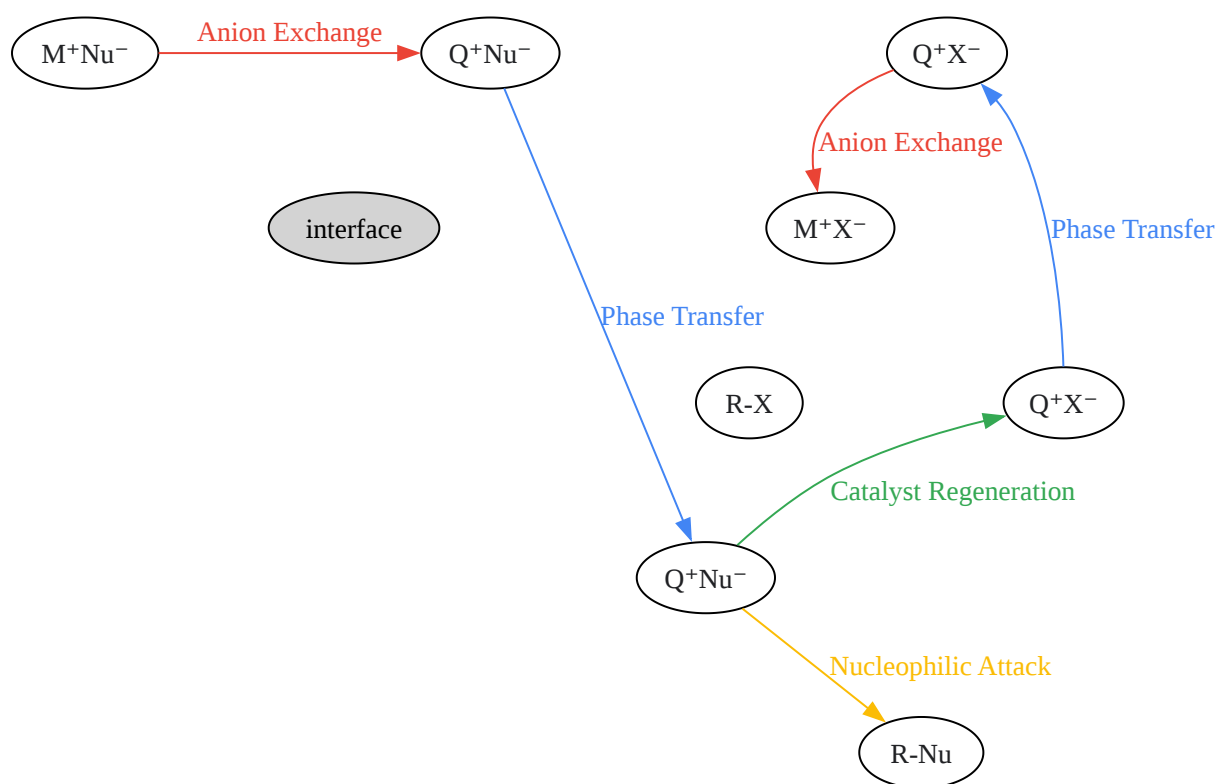


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Caption: General workflow for a phase transfer catalyzed reaction.

Signaling Pathway: Mechanism of Phase Transfer Catalysis

The following diagram illustrates the catalytic cycle of a quaternary ammonium salt like TAAC in a liquid-liquid phase transfer catalyzed nucleophilic substitution reaction.



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Caption: Catalytic cycle of TAAC in phase transfer catalysis.

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